

# Furan-2-Sulfonyl Chloride: An In-depth Technical Guide on Molecular Structure

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## Compound of Interest

Compound Name: Furan-2-sulfonyl Chloride

Cat. No.: B1306187

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Audience: Researchers, scientists, and drug development professionals.

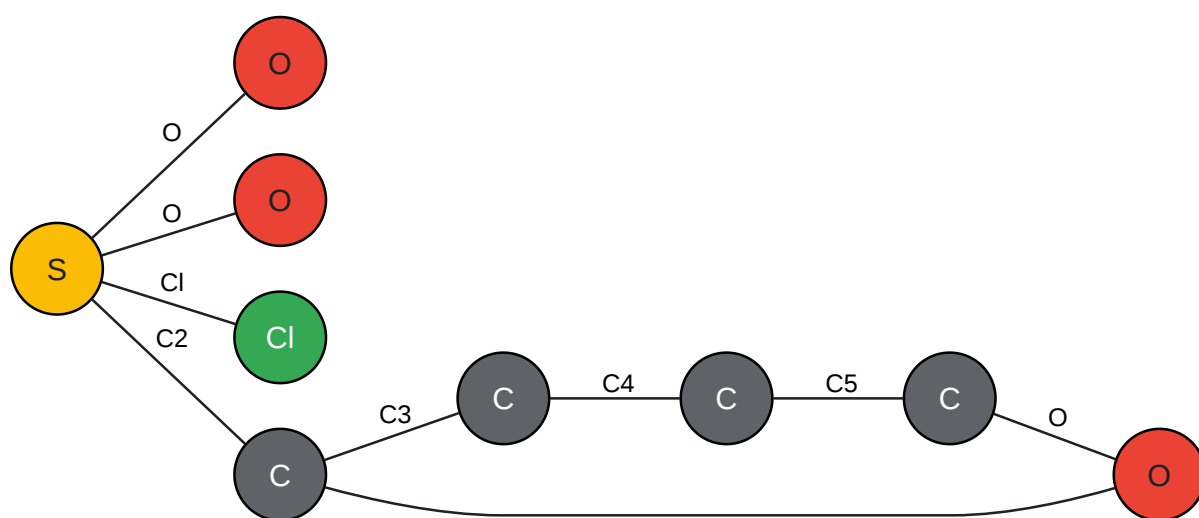
## Introduction

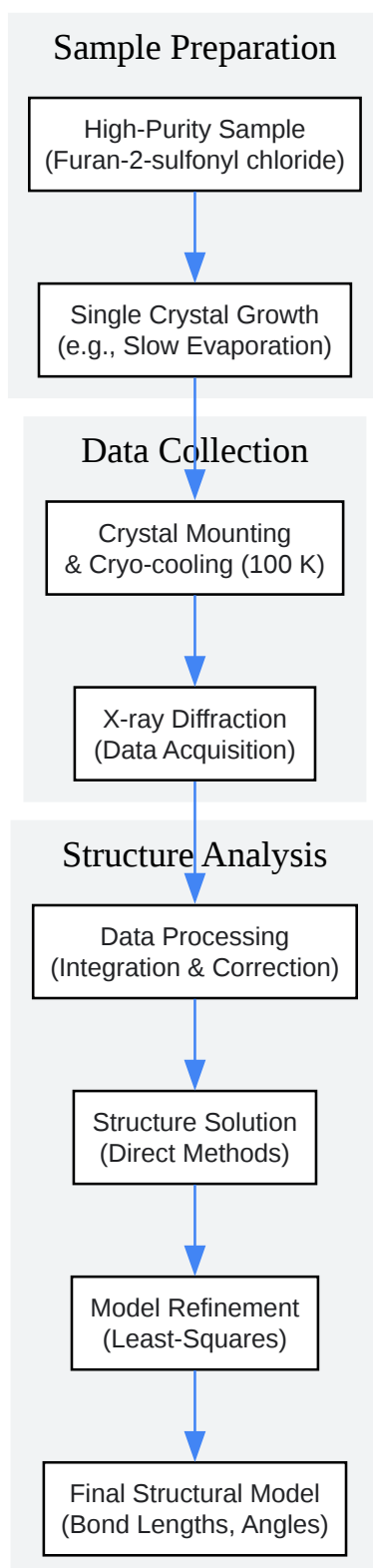
**Furan-2-sulfonyl chloride** (C<sub>4</sub>H<sub>3</sub>ClO<sub>3</sub>S) is a heterocyclic organic compound of significant interest in synthetic chemistry and drug discovery.<sup>[1][2]</sup> It serves as a crucial intermediate for the synthesis of a wide array of furan-based sulfonamides and other derivatives, which are explored for their potential as enzyme inhibitors and therapeutic agents.<sup>[3]</sup> The reactivity of the sulfonyl chloride group, combined with the aromatic furan scaffold, makes it a versatile building block for introducing the furan-2-sulfonyl moiety into more complex molecules.<sup>[3]</sup>

This technical guide provides a detailed overview of the molecular structure of **furan-2-sulfonyl chloride**, presenting computed structural data and outlining a standard experimental protocol for its definitive structural elucidation.

## Molecular Structure and Connectivity

The core structure of **furan-2-sulfonyl chloride** consists of a five-membered aromatic furan ring, where the sulfonyl chloride group (-SO<sub>2</sub>Cl) is attached at the C2 position. The molecule's chemical formula is C<sub>4</sub>H<sub>3</sub>ClO<sub>3</sub>S, and its IUPAC name is **furan-2-sulfonyl chloride**.<sup>[1][4]</sup> The connectivity of the atoms can be unambiguously represented by the SMILES string C1=COC(=C1)S(=O)(=O)Cl.<sup>[1][2]</sup>





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## References

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